

L-cystine hydrochloride CAS number and chemical properties

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Compound of Interest

Compound Name: *L-cystine hydrochloride*

Cat. No.: *B1316091*

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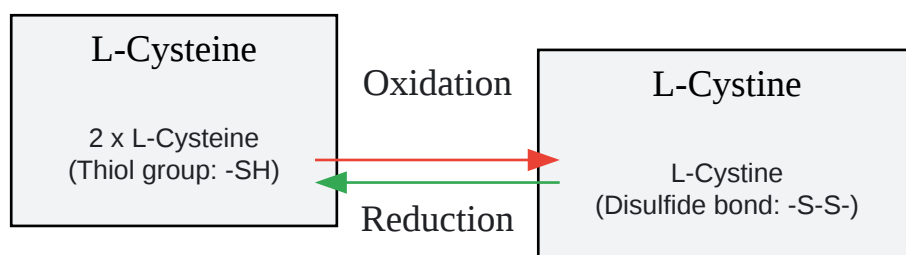
An In-depth Technical Guide to L-Cysteine Hydrochloride and L-Cystine Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, identification, and applications of L-cysteine hydrochloride and L-cystine dihydrochloride. These compounds, while related, have distinct structures and uses that are critical for professionals in research and drug development to understand.

Distinguishing Between L-Cysteine and L-Cystine

L-cysteine is a sulfur-containing amino acid. L-cystine is formed by the oxidation of two L-cysteine molecules, which join to form a disulfide bond. The hydrochloride salt forms of these amino acids are often used in laboratory and industrial settings due to their increased stability compared to the free amino acids. Specifically, L-cysteine is typically available as a monohydrochloride (in both anhydrous and monohydrate forms), while L-cystine is commonly supplied as a dihydrochloride.



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Caption: Oxidation-Reduction Relationship between L-Cysteine and L-Cystine.

L-Cysteine Hydrochloride

L-cysteine hydrochloride is the salt form of L-cysteine, available as both an anhydrous and a monohydrate version. It is widely used as a reducing agent and as a precursor in the food, pharmaceutical, and cosmetic industries.^[1]

Chemical Identification and Properties

The CAS numbers for the different forms of L-cysteine hydrochloride are crucial for accurate identification.

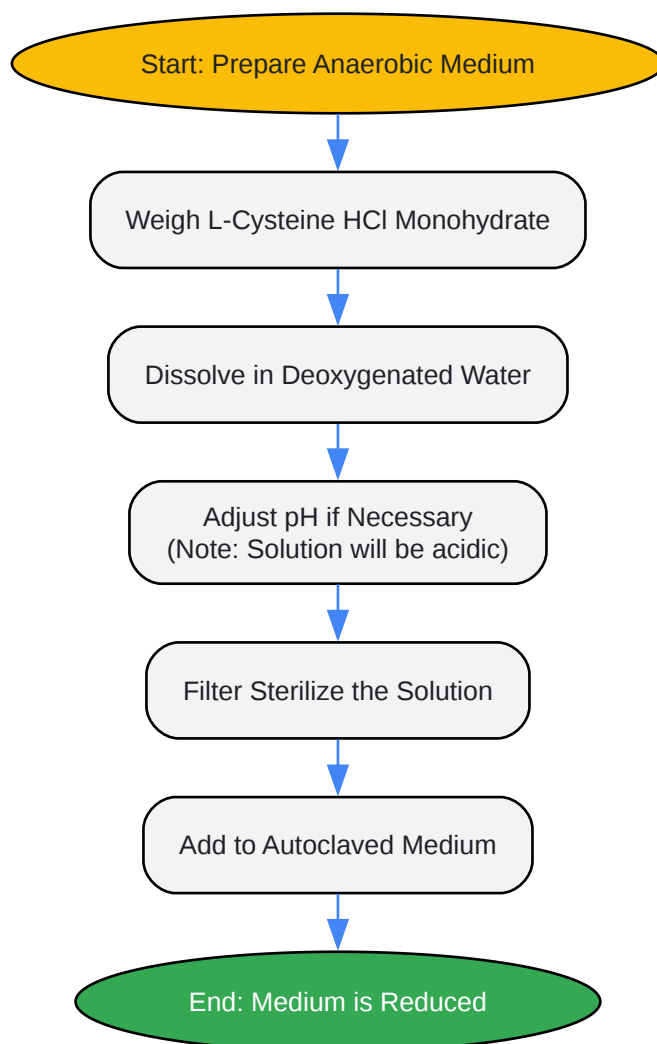
Identifier	L-Cysteine Hydrochloride (Anhydrous)	L-Cysteine Hydrochloride (Monohydrate)
CAS Number	52-89-1 ^{[2][3][4]}	7048-04-6 ^{[1][5][6][7][8][9]}
Molecular Formula	C ₃ H ₈ ClNO ₂ S ^[3]	C ₃ H ₁₀ ClNO ₃ S or C ₃ H ₇ NO ₂ S·HCl·H ₂ O ^{[5][8][9]}
Molecular Weight	157.62 g/mol ^{[3][4]}	175.63 g/mol ^{[8][10]}

A summary of the key chemical and physical properties is presented below.

Property	Value
Appearance	White crystalline powder
Melting Point	~175-180°C (with decomposition)[8][11]
Solubility	Soluble in water, acetic acid, and ammonia.[8] A 1M solution in water is clear and colorless.[8][9]
pH	0.8 - 1.2 (for a 100 g/L aqueous solution)[8][10]
Stability	More stable in acidic solutions.[12] In neutral or slightly alkaline solutions, it readily oxidizes in the air to form cystine.[12] It is also sensitive to light and moisture.[5]
Specific Rotation [α]	+5.5° to +7.5° (c=8, in 1-6 M HCl)[6][9]

Experimental Protocol: Preparation of a Reducing Agent Solution

L-cysteine hydrochloride is frequently used to create anaerobic conditions in microbiology media.



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Caption: Workflow for preparing a reducing solution for anaerobic media.

Methodology:

- Preparation: Work in an environment with minimized oxygen exposure if possible. Use water that has been deoxygenated by boiling and then cooling under a stream of nitrogen or argon gas.
- Dissolution: For a final concentration of 0.05% (w/v), weigh 0.5 g of L-cysteine hydrochloride monohydrate and dissolve it in 1 L of deoxygenated water.

- pH Adjustment: The resulting solution will be acidic.[8][10] Depending on the requirements of the medium, the pH may need to be adjusted using an anaerobic solution of NaOH.
- Sterilization and Addition: The L-cysteine hydrochloride solution should be filter-sterilized and added to the culture medium after the medium has been autoclaved and cooled.

L-Cystine Dihydrochloride

L-cystine dihydrochloride is the dihydrochloride salt of the amino acid dimer, L-cystine. It is a key component in cell culture media, serving as a source of L-cysteine for protein synthesis.

[13][14]

Chemical Identification and Properties

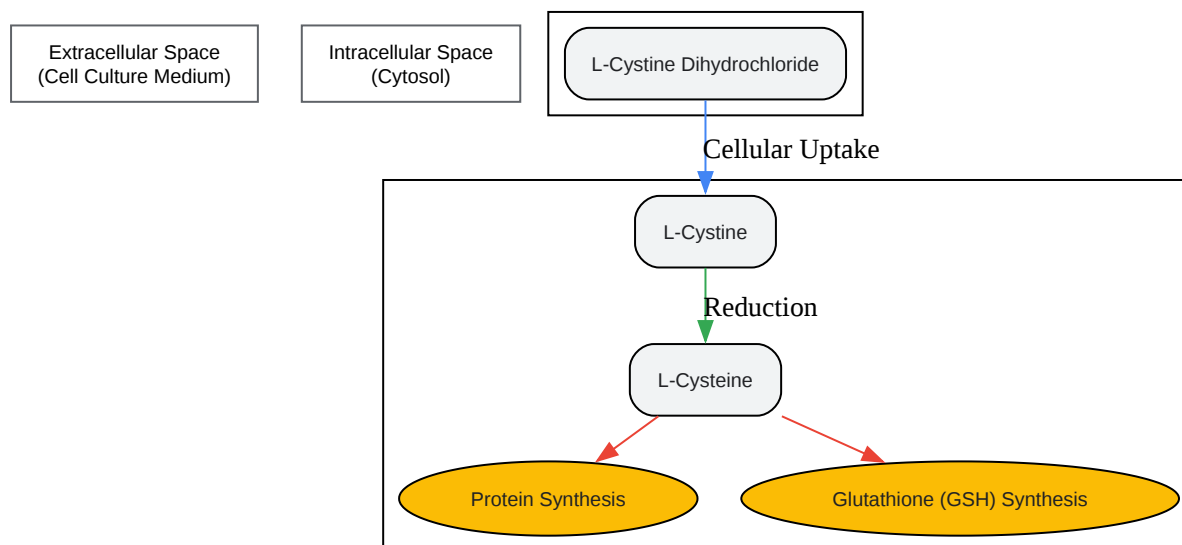
Identifier	L-Cystine Dihydrochloride
CAS Number	30925-07-6[13][15][16]
Molecular Formula	$\text{C}_6\text{H}_{12}\text{N}_2\text{O}_4\text{S}_2 \cdot 2\text{HCl}$ [13][15]
Molecular Weight	313.22 g/mol [13][15][16]

Below is a summary of the key chemical and physical properties for L-cystine dihydrochloride.

Property	Value
Appearance	White to pale yellow powder or crystalline substance.[13]
Solubility	Sparingly soluble in water (0.112 mg/mL at 25°C for free cystine).[14] Readily soluble in 2 M HCl (50 mg/mL).[14] The dihydrochloride salt form has enhanced solubility in aqueous solutions with pH < 2.[14]
Storage	Recommended storage at 4°C or room temperature.[13][16]
Stability	Stable for at least 12 months after receipt under proper storage conditions.[13]
Specific Rotation [α]	-164° to -174° (c=2, in 1 M HCl)[13]

Role in Cellular Processes

In cell culture, L-cystine is taken up by cells and subsequently reduced to L-cysteine, which is then available for metabolic processes, including protein and glutathione synthesis. Glutathione is a critical intracellular antioxidant.



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Caption: Cellular uptake and utilization of L-cystine in cell culture.

Experimental Protocol: Preparation of a Concentrated Stock Solution for Cell Culture

Methodology:

- Preparation: To prepare a 50 mg/mL stock solution, weigh 500 mg of L-cystine dihydrochloride.
- Dissolution: Add the powder to a sterile container and add approximately 8 mL of sterile 2 M HCl.^[14] Mix thoroughly. Gentle heating may be required to fully dissolve the compound.
- Final Volume: Once dissolved, adjust the final volume to 10 mL with sterile 2 M HCl.
- Storage: Store the stock solution at 4°C. This highly acidic stock must be diluted significantly in the final culture medium to avoid drastic pH changes. It is crucial to verify the final pH of the medium after the addition of the stock solution.

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